

# Flurprimidol in Turfgrass Management: Application Notes and Protocols for Growth Suppression

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## Compound of Interest

Compound Name: *Flurprimidol*

Cat. No.: *B166174*

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These application notes provide a comprehensive overview of **flurprimidol**'s use in turfgrass management for vegetative growth suppression. The information is intended to guide research and development professionals in designing and executing experiments to evaluate the efficacy and physiological effects of **flurprimidol** and related compounds.

## Mechanism of Action

**Flurprimidol** is a pyrimidine-based plant growth regulator that primarily functions by inhibiting the biosynthesis of gibberellins (GAs).[1][2] Gibberellins are plant hormones responsible for stimulating cell elongation, and their suppression leads to a reduction in vertical shoot growth.[3][4] **Flurprimidol** is classified as a Type II, Class B plant growth regulator.[5][6]

Specifically, **flurprimidol** targets the early stages of the gibberellin biosynthesis pathway. It inhibits the oxidation of ent-kaurene to ent-kaurenoic acid, a critical step catalyzed by the cytochrome P450 monooxygenase enzyme.[2][7] This blockage leads to a decrease in the production of active gibberellins, such as GA1 and GA4, which are responsible for stem and leaf elongation.[3] **Flurprimidol** is primarily absorbed by the roots and translocated acropetally in the xylem.[3][4]

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points of inhibition by PGRs.
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## Quantitative Data on Growth Suppression

The efficacy of **flurprimidol** in suppressing turfgrass growth has been documented in various studies. The level of suppression is dependent on the application rate, turfgrass species, and environmental conditions.

Turfgrass Species	Flurprimidol Rate (lbs ai/acre)	Growth Suppression (%)	Duration of Suppression	Reference(s)
Bermudagrass ('Tifway')	0.71 (single application)	Not specified, significant suppression	4 weeks (May application), 2 weeks (July application)	
Bermudagrass ('Tifway')	0.18 (repeated every 3 weeks, total 0.71)	Not specified, significant suppression	6 weeks	
Creeping Bentgrass	0.256	Not specified, effective annual bluegrass suppression	Season-long with repeat applications	[8]
Fine Fescue	1.5	Reduced mowing frequency	4 weeks	[9]

Plant Growth Regulator	Maximum Suppression (%)	GDD to Reach Max Suppression	Reference(s)
Flurprimidol (Cutless)	24	153	[10]
Trinexapac-ethyl (Primo Maxx)	32	125	[10]
Paclobutrazol (Trimmit)	33	162	[10]
Flurprimidol + Trinexapac-ethyl (Legacy)	33	170	[10]
Flurprimidol + Paclobutrazol + Trinexapac-ethyl (Musketeer)	39	170	[10]

## Experimental Protocols

### Field Efficacy Trial for Growth Suppression

This protocol outlines a standard methodology for evaluating the efficacy of **flurprimidol** in a field setting.

#### 3.1.1. Experimental Design:

- Design: Randomized complete block design (RCBD) with a minimum of four replications.[\[11\]](#)
- Plot Size: Minimum of 3 ft x 6 ft (or 1 m x 2 m) with a 1.5-3 ft (or 0.5-1 m) buffer between plots to prevent spray drift.[\[9\]](#)
- Turfgrass Species: Select a uniform stand of the target turfgrass species (e.g., Kentucky bluegrass, perennial ryegrass, creeping bentgrass, bermudagrass).
- Treatments: Include an untreated control, **flurprimidol** at various application rates, and potentially other commercial standard plant growth regulators for comparison.

#### 3.1.2. Application of Treatments:

- Equipment: Use a CO<sub>2</sub>-pressurized backpack sprayer with flat-fan nozzles calibrated to deliver a consistent volume (e.g., 1-2 gallons per 1,000 sq ft or 40-80 gallons per acre).[\[9\]](#)
- Application Timing: Apply treatments to actively growing turf. The timing can be based on the calendar or growing degree day (GDD) models.[\[12\]](#)
- Post-application: For root-absorbed products like **flurprimidol**, irrigate with approximately 0.5 inches of water within 24 hours of application to move the product into the root zone.[\[13\]](#)

#### 3.1.3. Data Collection:

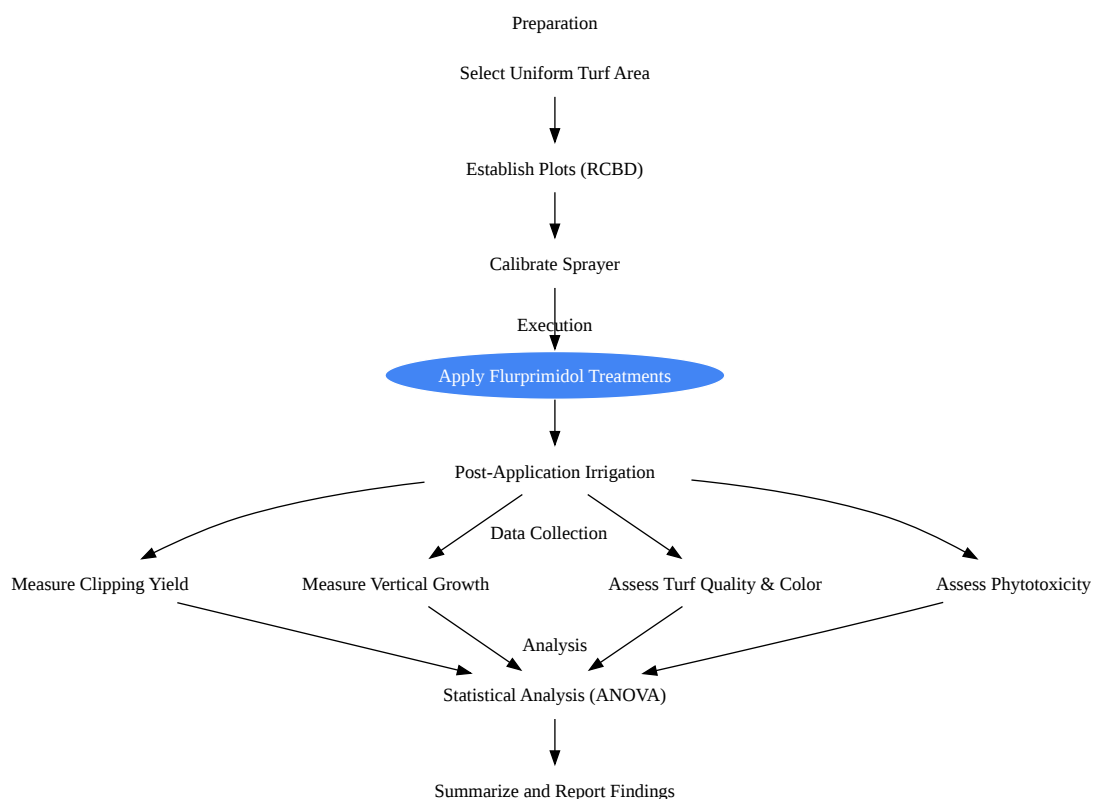
- Clipping Yield:
  - Collect clippings from a predetermined area within each plot at regular intervals (e.g., weekly).

- Clippings can be collected by a mower with the basket emptied before mowing each plot.  
[10]
- Measure the fresh weight of the clippings immediately after collection.[14]
- Dry the clippings in an oven at a specified temperature (e.g., 60-70°C) until a constant weight is achieved to determine the dry weight.
- Vertical Growth Rate:
  - Measure the turfgrass height using a prism-based turfgrass ruler or a drop-disc meter at regular intervals.
- Turfgrass Quality:
  - Visually assess turfgrass quality on a scale of 1 to 9, where 1 is dead turf, 9 is ideal turf, and 6 is the minimum acceptable quality.[15]
  - Assessments should be made by at least two independent evaluators.
- Turfgrass Color:
  - Visually assess turfgrass color on a scale of 1 to 9, where 1 is brown/necrotic and 9 is dark green.
  - Alternatively, use a handheld colorimeter or digital image analysis to obtain quantitative color data (e.g., CIELab values).[12]
- Phytotoxicity:
  - Visually assess any phytotoxic effects such as discoloration, stunting, or thinning on a percentage scale (0% = no injury, 100% = complete necrosis).

#### 3.1.4. Statistical Analysis:

- Analyze the collected data using Analysis of Variance (ANOVA) appropriate for a randomized complete block design.[16]

- Use a mean separation test (e.g., Fisher's Protected LSD or Tukey's HSD) at a significance level of  $P \leq 0.05$  to compare treatment means.[17]



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## Additional Considerations

- **Turfgrass Species and Cultivar:** Different turfgrass species and even cultivars within a species can exhibit varying sensitivity to **flurprimidol**.<sup>[18]</sup> It is crucial to conduct trials on the specific target species and cultivars of interest.
- **Environmental Conditions:** Temperature, light intensity, and soil moisture can influence the activity and persistence of **flurprimidol**.<sup>[19]</sup> Higher temperatures can lead to a more rapid breakdown of the product, potentially requiring more frequent applications.
- **Combination Products:** **Flurprimidol** is often formulated in combination with other plant growth regulators, such as trinexapac-ethyl and paclobutrazol, to provide a broader spectrum and duration of growth regulation.<sup>[8][20]</sup> The synergistic or additive effects of these combinations should be considered in experimental designs.
- **Secondary Effects:** Beyond growth suppression, **flurprimidol** can have other physiological effects on turfgrass, including increased chlorophyll content, enhanced leaf color, and improved stress tolerance.<sup>[1][4]</sup> These secondary benefits should be evaluated as part of a comprehensive assessment. It has also been shown to aid in the suppression of dollar spot.<sup>[16]</sup>

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